

# physical and chemical properties of 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid

Cat. No.: B1451340

[Get Quote](#)

An In-Depth Technical Guide to **5-Chloro-2-(ethoxycarbonyl)phenylboronic Acid**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive overview of **5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** (CAS No. 871329-55-4), a key organoboron intermediate in modern organic synthesis. The document details its physicochemical properties, outlines common synthetic strategies, and offers in-depth insights into its chemical reactivity, with a particular focus on its application in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This guide is intended for researchers, chemists, and drug development professionals, providing both fundamental knowledge and practical, field-proven protocols to effectively utilize this versatile building block in the synthesis of complex molecules for pharmaceuticals and materials science.

## Introduction

**5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** is a bifunctional organoboron compound that has emerged as a valuable reagent in synthetic chemistry.<sup>[1]</sup> Its structure, featuring a phenyl ring substituted with a boronic acid, a chloro group, and an ethoxycarbonyl group, offers a unique combination of reactivity and functionality. The boronic acid moiety is the cornerstone

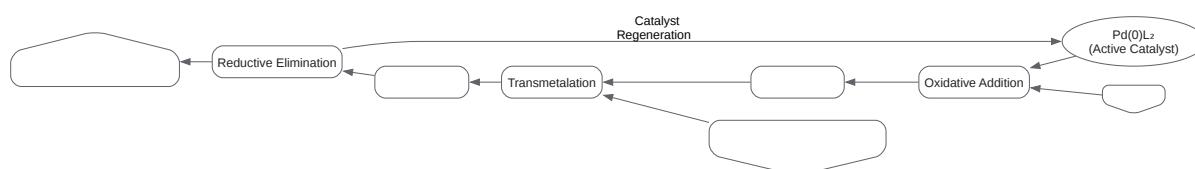
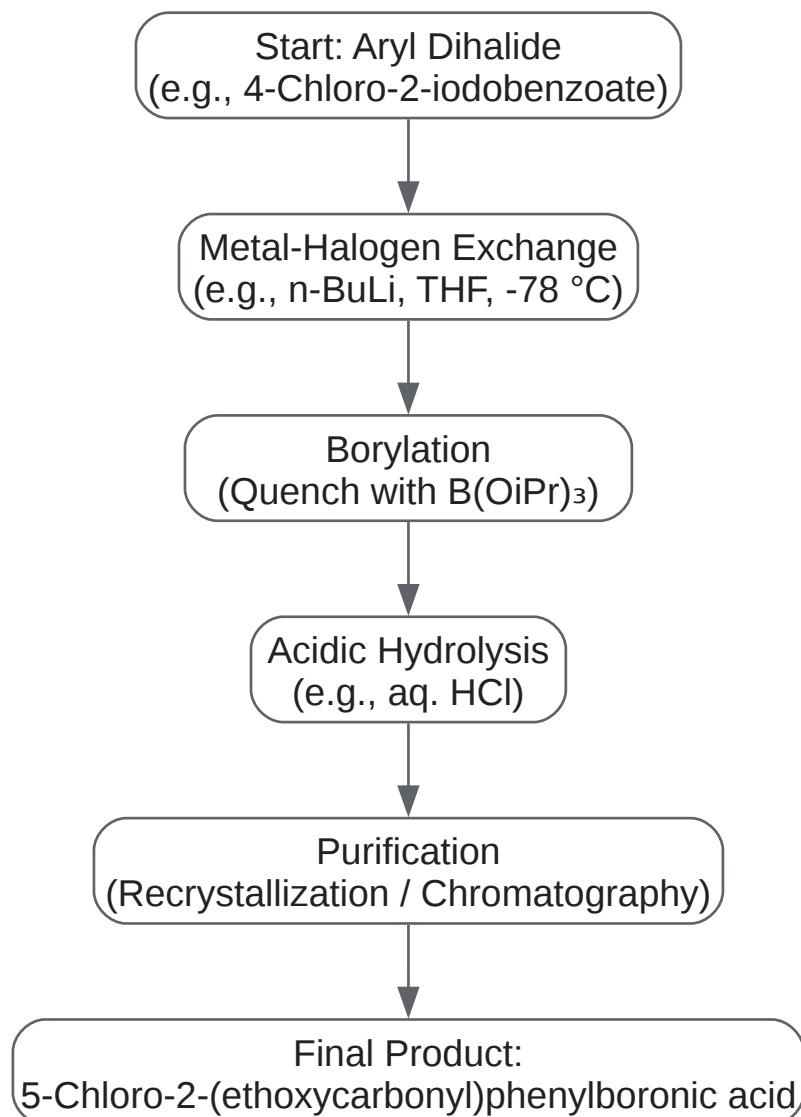
of its utility, enabling its participation in one of the most powerful carbon-carbon bond-forming reactions: the Suzuki-Miyaura coupling.[1][2]

The presence of the electron-withdrawing chloro and ethoxycarbonyl groups influences the electronic properties of the aromatic ring, affecting its reactivity in cross-coupling reactions. These functional groups also serve as handles for subsequent chemical transformations, allowing for the construction of highly complex and diverse molecular architectures. Consequently, this compound is a sought-after building block in the development of pharmaceuticals, agrochemicals, and advanced materials.[1] This guide will serve as a detailed resource covering the essential technical aspects of this important chemical entity.

## Physicochemical Properties

The physical and chemical properties of a reagent are critical for its proper handling, storage, and application in chemical reactions. **5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** is typically supplied as a white to off-white solid and, like many boronic acids, is soluble in polar organic solvents.[3][4]

## Chemical Structure



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid | 871329-55-4 [smolecule.com]
- 2. nbino.com [nbino.com]
- 3. CAS 4334-87-6: 3-Ethoxycarbonylphenylboronic acid [cymitquimica.com]
- 4. 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [physical and chemical properties of 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1451340#physical-and-chemical-properties-of-5-chloro-2-ethoxycarbonyl-phenylboronic-acid>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)